

Phenethyl Lactate: Chemical Architecture, Properties, and Biological Interface

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Phenethyl lactate
CAS No.:	155449-46-0
Cat. No.:	B120143

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Technical Monograph for Drug Development & Application Scientists

Executive Summary

Phenethyl lactate (CAS 10138-63-3) is the ester conjugate of 2-phenylethanol and lactic acid. While widely recognized in the flavor and fragrance industry for its organoleptic profile (sweet, fruit, rose-like), its utility in drug development lies in its potential as a prodrug moiety and its metabolic fate. This guide distinguishes **Phenethyl lactate** from its structural analog, Phenyllactic acid (PLA), and analyzes its physicochemical stability, enzymatic hydrolysis pathways, and synthesis protocols.

Part 1: Molecular Architecture & Stereochemistry

Chemical Identity

- IUPAC Name: 2-Phenylethyl 2-hydroxypropanoate
- CAS Number: 10138-63-3 (Racemic); 155449-46-0 (General)
- Molecular Formula:

- Molecular Weight: 194.23 g/mol
- SMILES: CC(C(=O)O)CC1=CC=CC=C1O

Structural Analysis

Phenethyl lactate possesses a chiral center at the alpha-carbon of the lactate moiety.

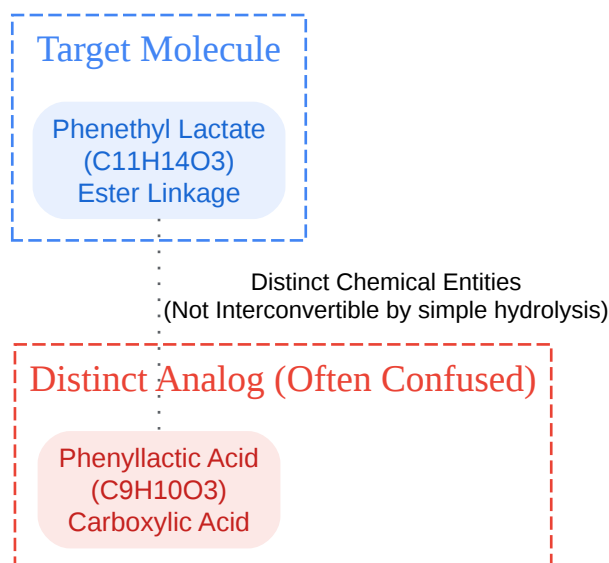
- Chirality: The compound exists as two enantiomers: (R)-**Phenethyl lactate** and (S)-**Phenethyl lactate**.
 - Natural Occurrence: Fermentation processes (e.g., in wines) typically yield the (R)-enantiomer due to the specificity of microbial lactate dehydrogenases.
 - Synthetic Production: Chemical esterification yields a racemic mixture unless chiral starting materials (L-Lactic acid) are employed.
- Moiety Composition:
 - Acyl Group: Lactyl (derived from Lactic acid) – Hydrophilic, small steric bulk.
 - Alkoxy Group: Phenethoxy (derived from Phenethyl alcohol) – Lipophilic, aromatic, large steric bulk.

Critical Distinction: Phenethyl Lactate vs. Phenyllactic Acid

A common error in literature review is conflating **Phenethyl lactate** with Phenyllactic acid (PLA). They are distinct chemical entities with different biological activities.

- **Phenethyl Lactate**: Ester. Hydrolyzes to Phenethyl Alcohol + Lactic Acid. Primarily a flavor/fragrance/prodrug.
- Phenyllactic Acid (PLA): Carboxylic acid (
).[1] A potent antimicrobial metabolite produced by Lactic Acid Bacteria (LAB).[2][3][4]

DOT Diagram 1: Structural Comparison



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Caption: Structural distinction between **Phenethyl Lactate** (Ester) and Phenyllactic Acid (Antimicrobial Acid).

Part 2: Physicochemical Profile[6]

The physicochemical properties of **phenethyl lactate** dictate its behavior in formulation and biological systems.

Property	Value / Characteristic	Relevance to Application
Physical State	Colorless to pale yellow liquid	Ease of handling in liquid formulations.
Boiling Point	298–300 °C (at 760 mmHg)	High thermal stability; suitable for heat-processed matrices.
Density	1.092 – 1.102 g/cm ³	Slightly denser than water.[5]
LogP (Octanol/Water)	~1.77 (Estimated)	Moderate lipophilicity. Permeates biological membranes better than lactic acid alone.
Solubility (Water)	~7.5 g/L (at 25 °C)	Limited water solubility; requires co-solvents (Ethanol, PG) for high-concentration aqueous delivery.
Solubility (Organic)	Soluble in Ethanol, Oils	Excellent for lipid-based drug delivery systems (LBDDS).
Refractive Index	1.528 – 1.538	Quality control parameter for purity verification.[5]

Part 3: Synthesis & Manufacturing Protocols

Chemical Synthesis (Fisher Esterification)

The traditional route involves the acid-catalyzed condensation of lactic acid and phenethyl alcohol.

- Catalyst: Sulfuric acid () or p-Toluenesulfonic acid (pTSA).
- Conditions: Reflux with a Dean-Stark trap to remove water and drive equilibrium.
- Drawback: High temperature can lead to racemization and polymerization of lactic acid (lactide formation).

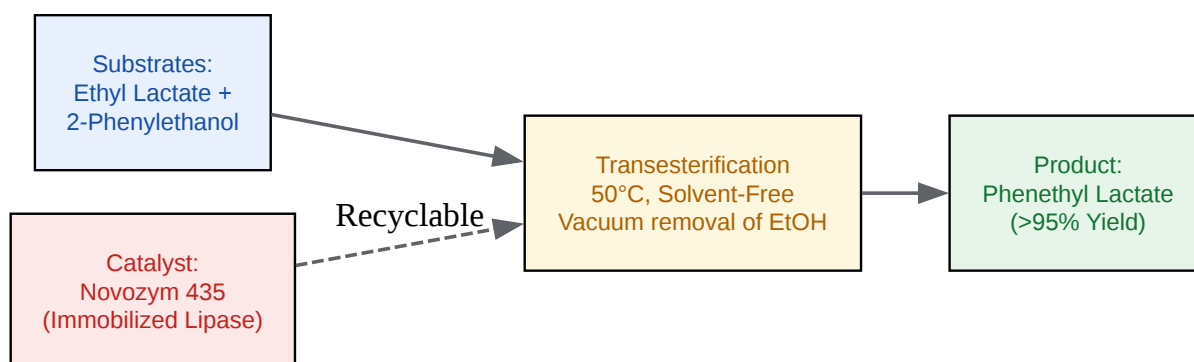
Enzymatic Synthesis (Green Chemistry)

For pharmaceutical applications requiring high optical purity, lipase-catalyzed transesterification is the gold standard.

Protocol: Lipase-Catalyzed Synthesis

- Reagents: Ethyl Lactate (Acyl donor) + 2-Phenylethanol (Acyl acceptor).
- Catalyst: Immobilized Lipase B from *Candida antarctica* (e.g., Novozym 435).
- Solvent System: Solvent-free or n-Hexane (to minimize water activity).
- Conditions: 50°C, 24 hours, gentle agitation.
- Mechanism: The lipase preferentially acylates the alcohol, releasing ethanol as a byproduct.
- Purification: Filtration of immobilized enzyme (reusable) followed by vacuum distillation.

DOT Diagram 2: Enzymatic Synthesis Workflow



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Caption: Green synthesis pathway using *Candida antarctica* Lipase B (CAL-B) for high-purity production.

Part 4: Reactivity, Metabolism & Hydrolysis

Understanding the metabolic stability of **phenethyl lactate** is crucial for its use as a prodrug or bioactive delivery system.

Metabolic Pathway: The Carboxylesterase (CES) System

Upon ingestion or systemic absorption, **phenethyl lactate** acts as a substrate for mammalian Carboxylesterases (CES).

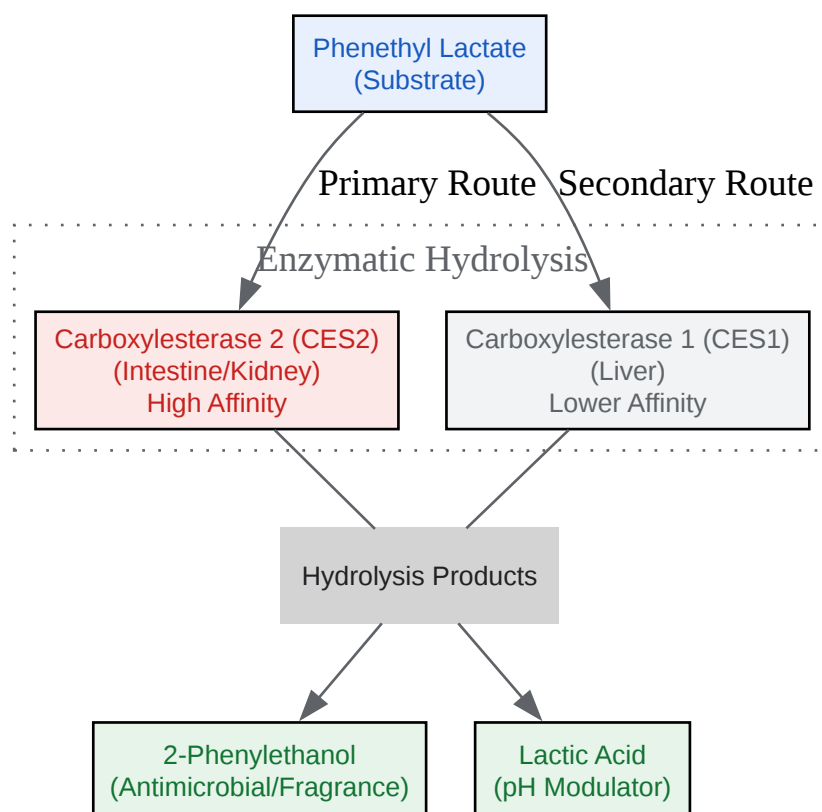
- Enzyme Specificity: Research into CES structure-activity relationships (SAR) indicates that CES2 (predominant in the intestine and kidney) prefers substrates with a large alcohol group and small acyl group.
 - Substrate: **Phenethyl lactate** (Large Phenethyl alcohol + Small Lactate).
 - Prediction: **Phenethyl lactate** is likely hydrolyzed efficiently by CES2 in the intestinal tract, rather than CES1 in the liver.
- Hydrolysis Products:
 - Lactic Acid: Physiological metabolite, antimicrobial, pH modulator.
 - 2-Phenylethanol: Antimicrobial alcohol (rose scent), mild sedative properties.

Hydrolysis Kinetics

- Neutral pH: Relatively stable.
- Alkaline pH: Rapid saponification.
- Enzymatic: Fast hydrolysis

min in plasma/intestinal homogenates due to esterase abundance.

DOT Diagram 3: Metabolic Hydrolysis Pathway



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Caption: Metabolic fate of **Phenethyl Lactate** via Carboxylesterase 2 (CES2) hydrolysis.

Part 5: Biological Interface & Applications

Antimicrobial Activity (Prodrug Mechanism)

Unlike Phenyllactic acid (PLA) which is directly active, **Phenethyl lactate** functions as a prodrug.

- Mechanism: It is lipophilic, allowing it to penetrate microbial cell membranes more effectively than free lactic acid. Once inside the cell, non-specific esterases hydrolyze it, releasing:
 - Intracellular Lactic Acid: Drops cytoplasmic pH, disrupting metabolic functions.
 - Intracellular Phenylethanol: Disrupts cell membrane integrity and inhibits DNA synthesis.
- Efficacy: Effective against *Listeria monocytogenes* and *Staphylococcus aureus* when used in systems where hydrolysis is triggered.

Sensory & Flavor Applications

- FEMA GRAS: Confirmed safe as a flavor ingredient (FEMA #3690).
- Profile: Sweet, honey-like, floral (rose), with mild fruity undertones.
- Use Levels: 1–10 ppm in beverages; up to 50 ppm in baked goods.

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- To cite this document: BenchChem. [Phenethyl Lactate: Chemical Architecture, Properties, and Biological Interface]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120143/docs#phenethyl-lactate-chemical-architecture-properties-and-biological-interface\]](https://www.benchchem.com/product/b120143/docs#phenethyl-lactate-chemical-architecture-properties-and-biological-interface)

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